

2-Pentyne: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pentyne

Cat. No.: B165424

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **2-pentyne**, a highly flammable and reactive alkyne. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research outcomes. This document consolidates data from multiple safety data sheets (SDS) and chemical safety resources to provide a comprehensive reference for the responsible use of this compound.

Chemical and Physical Properties

A thorough understanding of **2-pentyne**'s physical and chemical properties is fundamental to its safe handling. These properties dictate its behavior under various conditions and inform the necessary safety precautions.

Property	Value
Molecular Formula	C5H8[1]
Molecular Weight	68.12 g/mol [2][3]
Appearance	Clear, colorless to slightly yellow liquid[1][4]
Odor	Faint pungent odor[5]
Boiling Point	56-57 °C (lit.)[2][4]
Melting Point	-109 °C (lit.)[2][4]
Flash Point	< -20°C (< -4°F) CC[5]
Density	0.71 g/mL at 25 °C (lit.)[4]
Vapor Pressure	60.8 mm Hg @ 25°C (77°F)[5]
Vapor Density (Air=1)	2.4[5]
Solubility	Negligible in water[5]

Hazard Identification and GHS Classification

2-Pentyne is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

GHS Classification	Hazard Statement
Flammable Liquids	H225: Highly flammable liquid and vapour[1][6]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][6]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1][6]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation[1][6]
Aspiration Hazard	H304: May be fatal if swallowed and enters airways[6]

Signal Word: Danger[1][6]

Experimental Protocols: Safe Handling and Use

The following protocols are essential for the safe handling of **2-pentyne** in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-pentyne**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[7]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

Engineering Controls

- Ventilation: Handle **2-pentyne** in a well-ventilated area, preferably in a chemical fume hood. [5][6] Use explosion-proof ventilation.[5][7]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][6][7] No smoking in the handling area.[5][6]
- Grounding: Containers should be bonded and grounded during transfers to avoid static sparks.[1][5][6] Use non-sparking tools.[1][5][7]

Storage

Proper storage of **2-pentyne** is crucial to prevent accidents.

- Conditions: Store in a cool, dry, well-ventilated location, away from any area where the fire hazard may be acute.[5][6] Outside or detached storage is preferred.[5]
- Containers: Keep containers tightly closed.[1][6] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6]

- Incompatibilities: Separate from oxidizing agents.[5]

Emergency Procedures

In the event of an emergency, follow these procedures.

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- In Case of Skin Contact: Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Consult a physician.[5][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention. [6]
- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[6][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol foam, dry chemical, or carbon dioxide.[5] Water spray may be used to keep fire-exposed containers cool, but a solid water stream may be ineffective as it may scatter and spread the fire.[1][5]
- Special Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5][7] Containers may explode when heated.[1][7]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

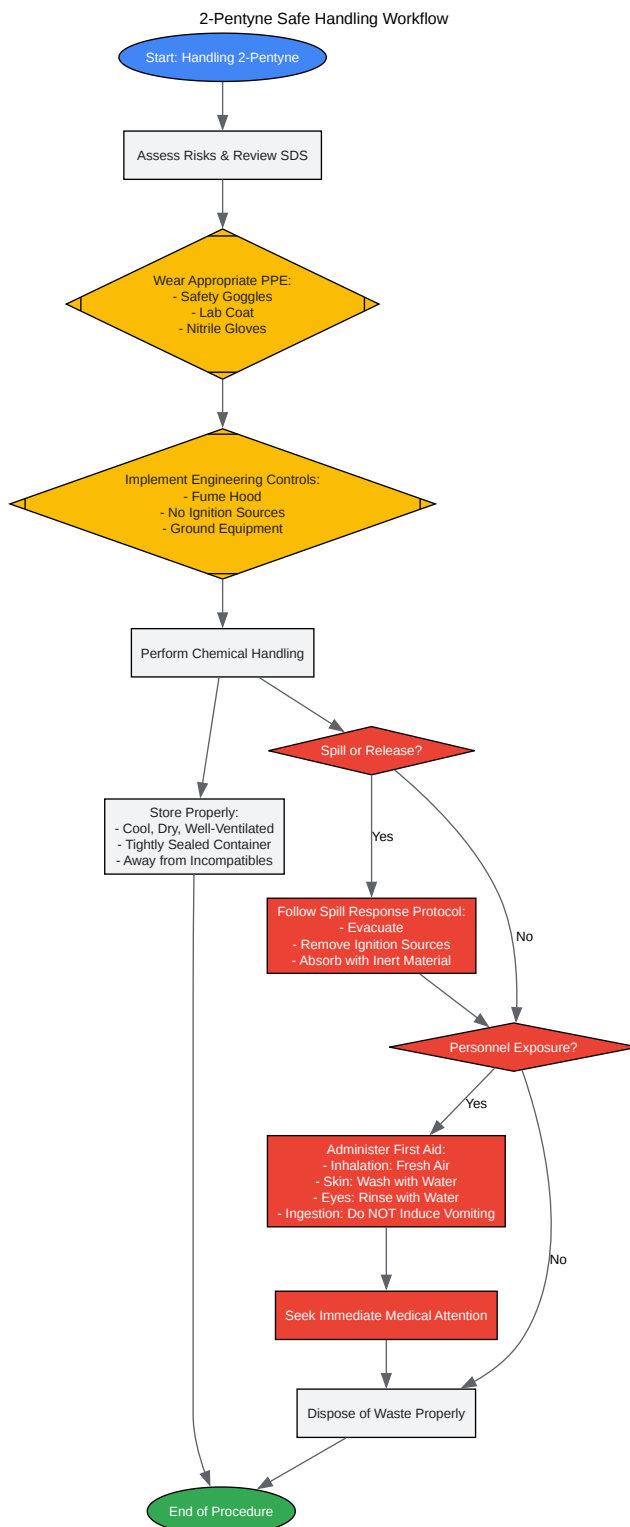
Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[6] Wear appropriate personal protective equipment.[5][6] Remove all sources of ignition.[5][6][7]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Contain spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[5][6] Place in a suitable, closed container for disposal.[7]

Logical Workflow for Safe Handling of 2-Pentyne

The following diagram illustrates the key decision-making and action steps for the safe handling of **2-pentyne**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 2-Pentyne - Wikipedia [en.wikipedia.org]
- 3. 2-Pentyne (CAS 627-21-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 2-PENTYNE | 627-21-4 [chemicalbook.com]
- 5. home.miracosta.edu [home.miracosta.edu]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Pentyne: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165424#2-pentyne-safety-and-handling-precautions\]](https://www.benchchem.com/product/b165424#2-pentyne-safety-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com